

# Physical properties of jasmine lactone (boiling point, density)

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An In-depth Technical Guide to the Physical Properties of Jasmine Lactone

This technical guide provides a comprehensive overview of the key physical properties of **jasmine lactone**, specifically its boiling point and density. The information is intended for researchers, scientists, and professionals in drug development and chemical analysis. This document summarizes reported quantitative data, outlines general experimental protocols for the determination of these properties, and provides a logical workflow for these experimental procedures.

## **Physical Properties of Jasmine Lactone**

**Jasmine lactone** (CAS No: 25524-95-2), with the chemical formula C<sub>10</sub>H<sub>16</sub>O<sub>2</sub>, is a colorless to pale yellow liquid.[1][2][3][4] It is recognized for its characteristic fatty-fruity aroma reminiscent of peach and apricot.[1] While soluble in alcohol and ether, it is insoluble in water and fat.[5][6] [7]

## **Quantitative Data Summary**

The boiling point and density of **jasmine lactone** have been reported with some variation across different sources. These discrepancies can arise from different experimental conditions and sample purity. The following table summarizes the available data.



Physical Property	Value	Conditions	Source(s)
Boiling Point	230-232 °C	Not Specified	[3]
248 °C	Standard Pressure (implied)	[1]	
281.5 °C	at 760 mmHg	[5][6][8]	_
115 °C	at 2 mmHg	[2]	_
130 °C	at 3 mmHg	[5][6][9]	_
Density	0.962 g/cm <sup>3</sup>	Not Specified	[5][6]
0.98 g/cm <sup>3</sup>	Not Specified	[3]	
0.995 - 1.00 g/cm <sup>3</sup>	Not Specified	[2]	_

## **Experimental Protocols**

Detailed experimental protocols for determining the physical properties of **jasmine lactone** are not explicitly available in the cited literature. However, standard methodologies for organic compounds can be applied.

## **Boiling Point Determination (Micro Method)**

The Thiele tube method is a common and efficient technique for determining the boiling point of a small quantity of liquid.[10]

#### Apparatus:

- Thiele tube
- High-temperature resistant oil (e.g., mineral oil)
- Thermometer (calibrated)
- Small test tube (Durham tube)
- Capillary tube (sealed at one end)



- Rubber band or wire for attachment
- Heat source (e.g., Bunsen burner)

#### Procedure:

- Sample Preparation: Fill the small test tube to about half-full with jasmine lactone.
- Capillary Insertion: Place the capillary tube into the test tube with the open end down.
- Assembly: Attach the test tube to the thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Heating: Insert the assembly into the Thiele tube containing the heating oil. The side arm of the Thiele tube should be heated gently.[10]
- Observation: As the temperature rises, a stream of bubbles will emerge from the capillary tube. Heating should continue until a steady stream is observed.
- Measurement: Remove the heat source and allow the apparatus to cool. The boiling point is the temperature at which the liquid just begins to enter the capillary tube.[10]
- Correction: Record the atmospheric pressure. If the pressure is not 760 mmHg, a correction may be necessary.

## **Density Determination**

The density of a liquid can be determined by measuring its mass and volume. Using a pycnometer or a graduated cylinder and a balance are common methods.

#### Apparatus:

- Pycnometer (or a graduated cylinder)
- Analytical balance
- Wash bottle with distilled water and acetone
- Thermometer



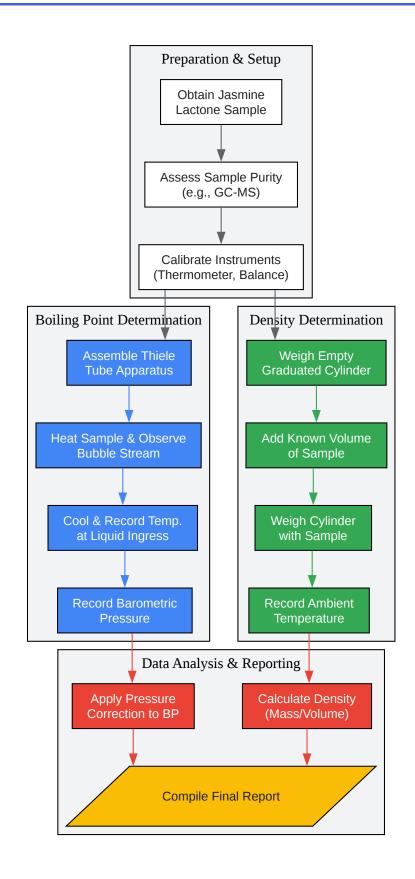
Procedure (using a graduated cylinder):

- Mass of Empty Cylinder: Weigh a clean, dry 10 mL graduated cylinder on an analytical balance and record its mass.[11]
- Volume Measurement: Add a specific volume of **jasmine lactone** (e.g., 5.0 mL) to the graduated cylinder. Record the volume precisely, reading from the bottom of the meniscus.
- Mass of Cylinder and Sample: Reweigh the graduated cylinder containing the jasmine lactone and record the total mass.
- Calculation:
  - Calculate the mass of the **jasmine lactone** by subtracting the mass of the empty cylinder from the total mass.
  - Calculate the density by dividing the mass of the sample by its volume (Density = Mass / Volume).
- Temperature: Record the ambient temperature at which the measurement was taken, as density is temperature-dependent.

## **Visualization of Experimental Workflow**

The following diagram illustrates the logical workflow for the experimental determination of the boiling point and density of **jasmine lactone**.





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Caption: Workflow for determining the physical properties of **jasmine lactone**.



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